

Application Notes and Protocols: Synthesis of 2-Bromotetradecanoic Acid

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Compound of Interest

Compound Name: 2-Bromotetradecanoic acid

CAS No.: 10520-81-7

Cat. No.: B089345

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Introduction

2-Bromotetradecanoic acid, also known as α -bromomyristic acid, is a valuable synthetic intermediate in various fields of chemical research, including the development of novel pharmaceuticals and the synthesis of complex organic molecules.^{[1][2]} Its utility stems from the presence of the bromine atom on the alpha-carbon to the carboxylic acid, which serves as a reactive handle for a variety of nucleophilic substitution reactions.^{[2][3]} This allows for the introduction of diverse functional groups, making it a key building block for creating molecules with tailored properties.^[4] This document provides a comprehensive guide for the synthesis, purification, and characterization of **2-bromotetradecanoic acid**, primarily aimed at researchers and professionals in organic synthesis and drug development.

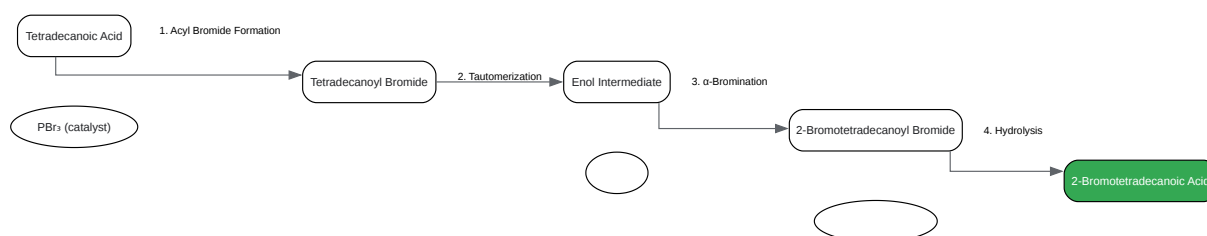
The most common and reliable method for the synthesis of α -bromoalkanoic acids is the Hell-Volhard-Zelinsky (HVZ) reaction.^{[1][5][6][7]} This reaction involves the treatment of a carboxylic acid with bromine in the presence of a catalytic amount of phosphorus tribromide (PBr_3) or red phosphorus.^{[2][8]} The HVZ reaction is highly selective for the α -position and is a robust method for preparing **2-bromotetradecanoic acid** from tetradecanoic acid (myristic acid).

Reaction Mechanism: The Hell-Volhard-Zelinsky Reaction

The Hell-Volhard-Zelinsky reaction proceeds through a multi-step mechanism that is crucial to understand for successful execution and optimization.^{[5][6][9]}

- **Formation of Acyl Bromide:** The reaction is initiated by the conversion of the carboxylic acid to an acyl bromide by phosphorus tribromide (PBr_3).^{[6][8]} This step is critical because the acyl bromide, unlike the carboxylic acid, can readily enolize.^[2]
- **Enolization:** The acyl bromide then tautomerizes to its enol form. This enol is the key reactive intermediate for the subsequent bromination step.^{[5][6]}
- **α -Bromination:** The enol form of the acyl bromide reacts with bromine (Br_2) at the α -carbon to form the α -bromo acyl bromide.^{[5][6]}
- **Hydrolysis:** Finally, the α -bromo acyl bromide is hydrolyzed during the workup to yield the final product, **2-bromotetradecanoic acid**.^{[5][6]}

Mechanistic Diagram



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Caption: The Hell-Volhard-Zelinsky reaction mechanism.

Experimental Protocol

This section details the step-by-step procedure for the synthesis of **2-bromotetradecanoic acid**.

Materials and Reagents

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity	Purity
Tetradecanoic Acid	C ₁₄ H ₂₈ O ₂	228.37	22.84 g (0.1 mol)	>98%
Red Phosphorus	P	30.97	0.31 g (0.01 mol)	
Bromine	Br ₂	159.81	17.58 g (5.6 mL, 0.11 mol)	>99.5%
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	As needed	Anhydrous
Hexanes	C ₆ H ₁₄	86.18	As needed	Anhydrous
Sodium Sulfate	Na ₂ SO ₄	142.04	As needed	Anhydrous
Saturated Sodium Bicarbonate	NaHCO ₃	84.01	As needed	
1 M Hydrochloric Acid	HCl	36.46	As needed	

Equipment

- Three-necked round-bottom flask (250 mL)
- Reflux condenser with a drying tube (filled with CaCl₂)
- Pressure-equalizing dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle

- Ice bath
- Separatory funnel (500 mL)
- Rotary evaporator
- Standard laboratory glassware

Safety Precautions

Bromine (Br_2) is highly toxic, corrosive, and a strong oxidizing agent. All operations involving bromine must be performed in a well-ventilated fume hood.^{[10][11][12][13]} Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.^{[11][12]} Have a solution of sodium thiosulfate ready to neutralize any spills.^[10] Phosphorus tribromide (PBr_3), which is formed in situ from red phosphorus and bromine, is also corrosive and reacts violently with water. Handle with extreme care.

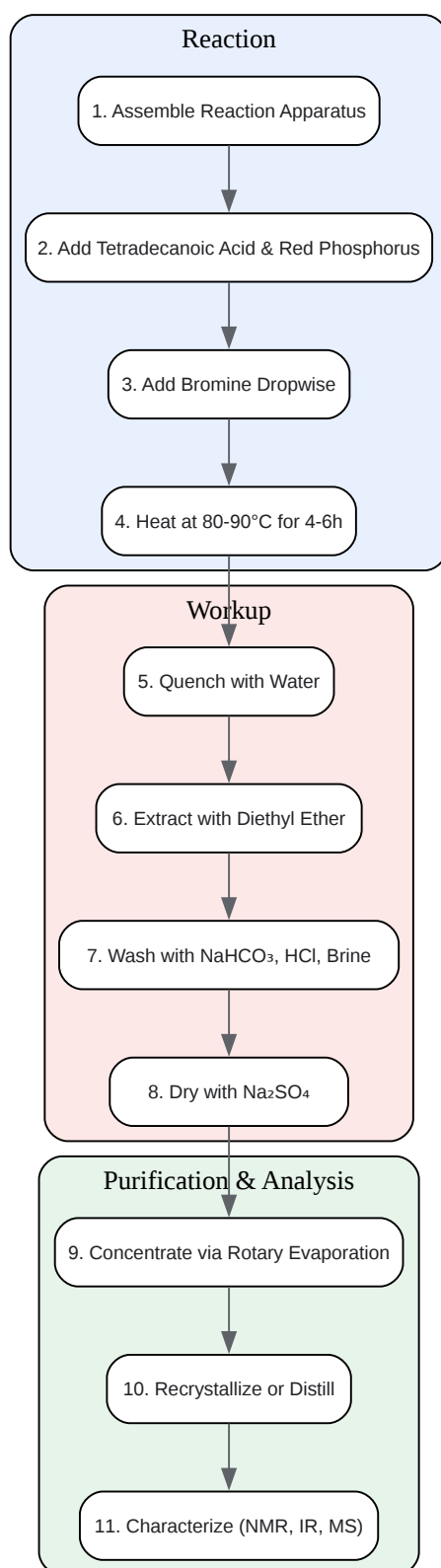
In case of skin contact with bromine, immediately wash the affected area with copious amounts of soap and water.^[14] For eye contact, flush with water for at least 15 minutes and seek immediate medical attention.^{[12][14]} If inhaled, move to fresh air and seek medical attention.^{[12][14]}

Synthesis Procedure

- **Reaction Setup:** To a 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a pressure-equalizing dropping funnel, add tetradecanoic acid (22.84 g, 0.1 mol) and red phosphorus (0.31 g, 0.01 mol).
- **Addition of Bromine:** Carefully add bromine (17.58 g, 5.6 mL, 0.11 mol) to the dropping funnel. Add the bromine dropwise to the stirred mixture. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- **Reaction:** After the addition of bromine is complete, heat the reaction mixture to 80-90 °C using a heating mantle for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:**

- Cool the reaction mixture to room temperature.
- Slowly and carefully add 50 mL of water to the reaction mixture to quench any unreacted PBr_3 and hydrolyze the acyl bromide intermediate. This step should be performed in an ice bath as the hydrolysis is exothermic.
- Transfer the mixture to a 500 mL separatory funnel.
- Extract the aqueous layer with diethyl ether (3 x 100 mL).^[15]
- Combine the organic layers and wash with saturated sodium bicarbonate solution until the effervescence ceases, followed by a wash with 1 M HCl, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate.^[15]
- Purification:
 - Filter off the sodium sulfate and concentrate the organic solution using a rotary evaporator to obtain the crude product.
 - The crude **2-bromotetradecanoic acid** can be further purified by recrystallization from hexanes or by vacuum distillation.^[16]

Overall Workflow



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Caption: Experimental workflow for the synthesis of **2-bromotetradecanoic acid**.

Characterization

The identity and purity of the synthesized **2-bromotetradecanoic acid** should be confirmed by standard analytical techniques.

Physical Properties

Property	Value
Appearance	White to off-white solid[17]
Molecular Formula	C ₁₄ H ₂₇ BrO ₂ [18][19][20]
Molecular Weight	307.27 g/mol [17][18][19]
CAS Number	135312-82-2[19][21]

Spectroscopic Data

- ¹H NMR (CDCl₃, 400 MHz): The expected proton NMR spectrum would show a characteristic triplet for the terminal methyl group around δ 0.88 ppm. The methylene protons of the long alkyl chain will appear as a broad multiplet between δ 1.2-1.6 ppm. The methine proton at the α -carbon (adjacent to the bromine) is expected to be a triplet around δ 4.2-4.4 ppm. The carboxylic acid proton will appear as a broad singlet at a downfield chemical shift, typically >10 ppm.
- ¹³C NMR (CDCl₃, 100 MHz): The carbonyl carbon should appear around δ 175-180 ppm. The α -carbon attached to the bromine is expected around δ 45-50 ppm. The alkyl chain carbons will resonate in the δ 14-35 ppm region.
- IR (KBr, cm⁻¹): The infrared spectrum should exhibit a strong carbonyl (C=O) stretching absorption around 1700-1720 cm⁻¹. A broad O-H stretching band from the carboxylic acid will be present in the region of 2500-3300 cm⁻¹.
- Mass Spectrometry (EI): The mass spectrum will show a molecular ion peak (M⁺) and an M+2 peak of nearly equal intensity, which is characteristic of a monobrominated compound.
[18]

Applications in Research

2-Bromotetradecanoic acid is a versatile intermediate in organic synthesis. The α -bromo group is a good leaving group and readily undergoes nucleophilic substitution reactions.^[2] This allows for the synthesis of a wide range of derivatives, including:

- α -Hydroxy Acids: Reaction with a base followed by an acidic workup yields 2-hydroxytetradecanoic acid.^{[1][2]}
- α -Amino Acids: Reaction with ammonia can produce 2-aminotetradecanoic acid, a non-proteinogenic amino acid.^{[2][6]}
- Esters and Amides: The carboxylic acid functionality can be easily converted to esters and amides, which can then be further modified at the α -position.

These derivatives have potential applications in the synthesis of bioactive molecules, surfactants, and other specialty chemicals.

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